

Essential Safety & Operational Guidance for Handling UNC926

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Compound of Interest

Compound Name: UNC926

Cat. No.: B10769282

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of novel chemical compounds is paramount. This document provides immediate and essential safety, logistical, and operational guidance for **UNC926**, a methyl-lysine (Kme) reader domain inhibitor.

Chemical and Physical Properties of UNC926

A clear understanding of the compound's properties is the first step in safe handling. The following table summarizes the key identifiers and physical characteristics of **UNC926**.

Property	Value	Source
IUPAC Name	(3-bromophenyl)-(4-pyrrolidin-1-yl)piperidin-1-yl)methanone;hydrochloride	PubChem[1]
Molecular Formula	C ₁₆ H ₂₁ BrN ₂ O	DC Chemicals[2]
Molecular Weight	337.261 g/mol	DC Chemicals[2]
CAS Number	1184136-10-4	DC Chemicals[2]
Inhibition Target	L3MBTL1	DC Chemicals[2]
IC ₅₀	3.9 µM	DC Chemicals[2]

Hazard Identification and Personal Protective Equipment (PPE)

As specific toxicity data for **UNC926** is not readily available, it must be handled with caution, assuming it is potentially hazardous. The following table outlines the necessary personal protective equipment to be used at all times when handling this compound.

PPE Category	Required Equipment	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves. Inspect for tears or holes before use.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Body Protection	Laboratory coat	Fully buttoned to protect skin and personal clothing.
Respiratory Protection	Use in a well-ventilated area or fume hood	Avoid inhalation of any dust or aerosols.

Standard Operating Procedure for Handling UNC926

Adherence to a strict operational plan minimizes risk and ensures the integrity of the compound and the experiment.

1. Engineering Controls:

- Always handle **UNC926** in a certified chemical fume hood to minimize inhalation exposure.
- Ensure safety showers and eyewash stations are readily accessible and have been recently tested.

2. Handling and Weighing:

- Before handling, ensure all necessary PPE is correctly worn.

- When weighing, use an analytical balance within a fume hood or a ventilated balance enclosure to prevent the dispersal of fine powder.

- Use disposable spatulas or weigh boats to avoid cross-contamination.

3. Dissolution:

- If preparing a solution, add the solvent to the **UNC926** powder slowly to avoid splashing.
- The recommended storage for **UNC926** in DMSO is for 2 weeks at 4°C or 6 months at -80°C.[\[2\]](#)

4. Spill Management:

- In case of a spill, evacuate the immediate area.
- For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Ventilate the area and decontaminate the spill surface.

5. First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation develops.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

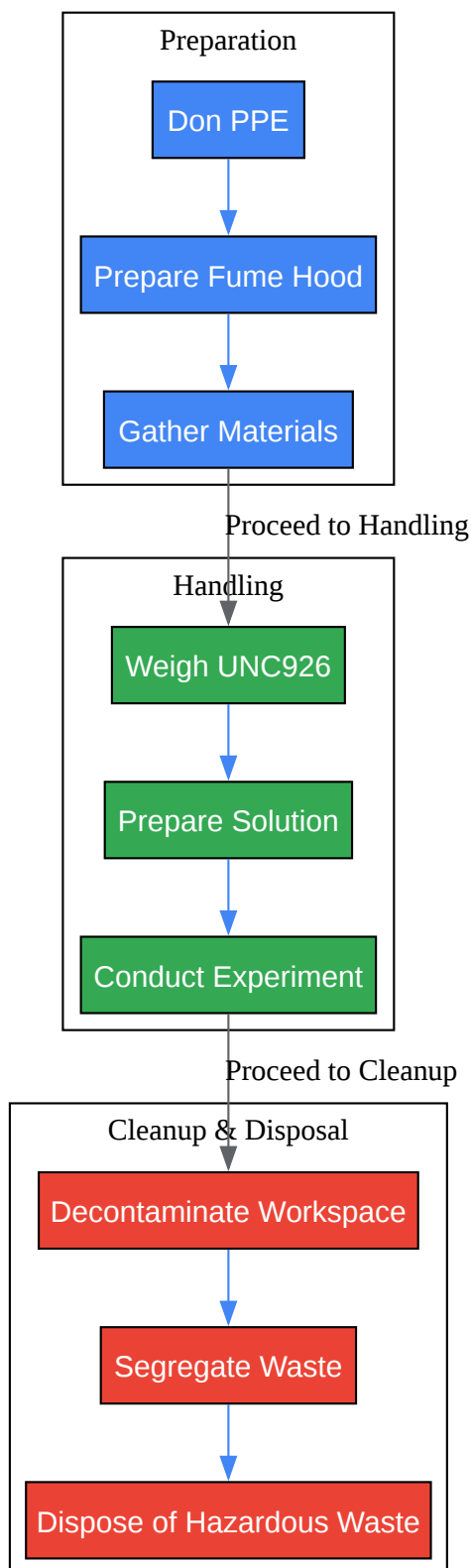
Disposal Plan

All waste containing **UNC926** must be treated as hazardous waste.

- **Solid Waste:** Collect all solid waste, including contaminated gloves, weigh boats, and paper towels, in a clearly labeled, sealed hazardous waste container.
- **Liquid Waste:** Collect all liquid waste containing **UNC926** in a labeled, sealed, and appropriate hazardous waste container.
- **Disposal:** All hazardous waste must be disposed of through the institution's environmental health and safety office, following all local, state, and federal regulations.

Experimental Workflow for Handling **UNC926**

The following diagram illustrates the standard workflow for handling **UNC926** in a laboratory setting, from preparation to disposal.



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Standard Laboratory Workflow for **UNC926**

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References

- 1. UNC-926 Hydrochloride | C₁₆H₂₂BrClN₂O | CID 90488947 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. UNC926 Datasheet DC Chemicals [dcchemicals.com]
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